

Application of α -Amanitin in Nuclear Run-On Assays: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Amanitin*

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Introduction

α -**Amanitin**, a cyclic octapeptide isolated from the deadly *Amanita phalloides* mushroom, is a potent and highly specific inhibitor of eukaryotic RNA polymerase II (Pol II) and, to a lesser extent, RNA polymerase III (Pol III).[1][2] This specificity makes it an invaluable tool in molecular biology, particularly in nuclear run-on assays, to dissect the transcriptional activity of different RNA polymerases. Nuclear run-on assays measure the density of transcriptionally engaged RNA polymerases on DNA, providing a snapshot of gene transcription rates. By incorporating α -**amanitin**, researchers can specifically inhibit Pol II- and Pol III-mediated transcription, thereby isolating and quantifying the activity of RNA polymerase I (Pol I) or distinguishing between the contributions of each polymerase to the overall transcriptional landscape.

This document provides detailed application notes and protocols for the use of α -**amanitin** in nuclear run-on assays and its modern derivatives, such as Global Run-On Sequencing (GRO-seq) and Precision Run-On Sequencing (PRO-seq).

Mechanism of Action

α -**Amanitin** functions by binding to the largest subunit of RNA polymerase II, RPB1.[2] This binding does not directly obstruct the active site but rather locks the enzyme into a conformation that prevents the translocation of the polymerase along the DNA template.[1][2] This inhibition of translocation effectively halts transcription elongation, leading to a rapid cessation of mRNA synthesis.[2]

Differential Sensitivity of Eukaryotic RNA Polymerases

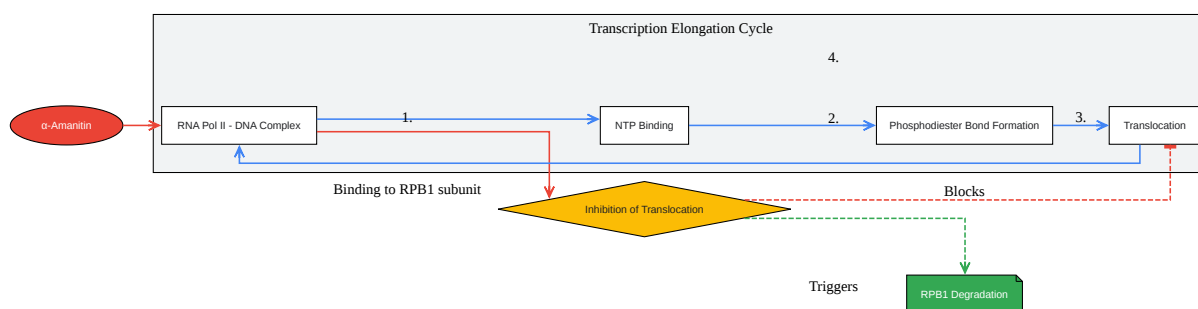
A key feature of α -**amanitin** is its differential inhibitory effect on the three main eukaryotic RNA polymerases. This property is fundamental to its application in distinguishing polymerase activities in nuclear run-on assays.

RNA Polymerase	Vertebrate Sensitivity	Typical Inhibitory Concentration	Yeast Sensitivity (<i>S. cerevisiae</i>)
RNA Polymerase I	Insensitive	Resistant	50% inhibition at ~600 $\mu\text{g/mL}$
RNA Polymerase II	Highly Sensitive	50% inhibition at ~0.02 $\mu\text{g/mL}$; Complete inhibition at ~1 $\mu\text{g/mL}$	50% inhibition at ~1.0 $\mu\text{g/mL}$
RNA Polymerase III	Moderately Sensitive	Complete inhibition at ~10-20 $\mu\text{g/mL}$	Resistant

Note: The concentrations provided are indicative and may require optimization depending on the specific cell type, organism, and experimental conditions. For in vivo studies in cell culture, higher concentrations (e.g., 2-5 $\mu\text{g/mL}$) are often used to ensure sufficient intracellular accumulation.[2]

Signaling Pathway of Transcriptional Inhibition

The following diagram illustrates the mechanism of α -**amanitin**-mediated inhibition of RNA polymerase II.

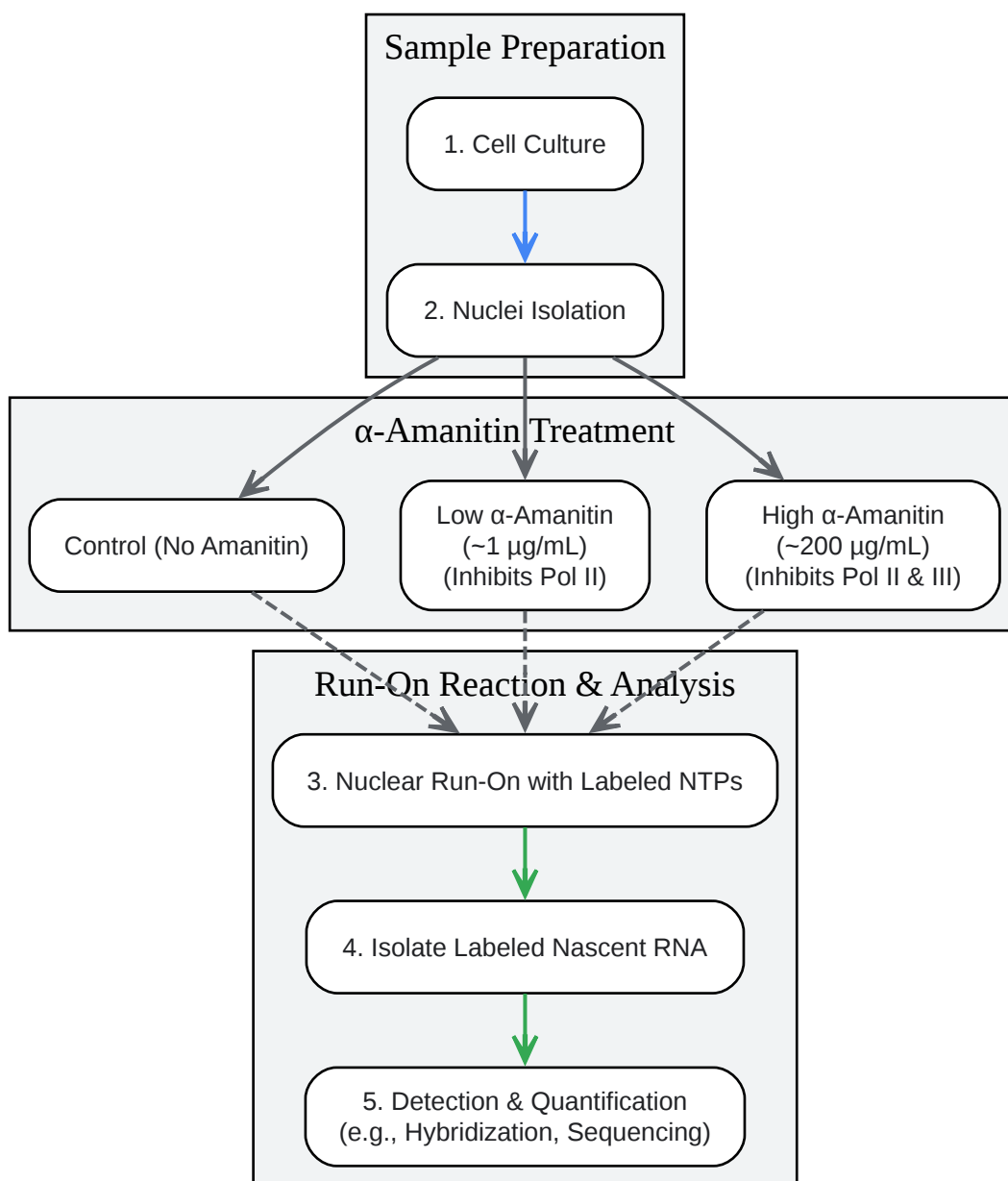


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Caption: Mechanism of α -**amanitin**-mediated transcriptional inhibition.

Experimental Workflow: Nuclear Run-On Assay with α -Amanitin

The following diagram outlines the general workflow for a nuclear run-on assay designed to differentiate the activities of RNA polymerases using α -**amanitin**.



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Caption: Experimental workflow for a nuclear run-on assay with α -amanitin.

Experimental Protocols

Protocol 1: Standard Nuclear Run-On Assay with α -Amanitin

This protocol is a generalized procedure. Optimal conditions, especially incubation times and α -amanitin concentrations, should be determined empirically for each cell type and experimental setup.

Materials:

- Cultured cells
- Phosphate-buffered saline (PBS), ice-cold
- Lysis buffer (e.g., 10 mM Tris-HCl pH 7.4, 10 mM NaCl, 3 mM MgCl₂, 0.5% NP-40)
- Nuclei wash buffer (e.g., 10 mM Tris-HCl pH 7.4, 10 mM NaCl, 3 mM MgCl₂)
- Glycerol storage buffer (e.g., 50 mM Tris-HCl pH 8.3, 40% glycerol, 5 mM MgCl₂, 0.1 mM EDTA)
- 2x Run-on reaction buffer (e.g., 10 mM Tris-HCl pH 8.0, 5 mM MgCl₂, 300 mM KCl, 1 mM DTT, 1% Sarkosyl)
- NTP mix (ATP, GTP, CTP at 1 mM each)
- Labeled UTP (e.g., [α -³²P]UTP or Biotin-16-UTP)
- α -Amanitin stock solution (e.g., 1 mg/mL in DMSO)
- RNA isolation reagents (e.g., TRIzol)
- DNase I (RNase-free)

Procedure:

- Nuclei Isolation:
 - Harvest cultured cells and wash with ice-cold PBS.
 - Resuspend the cell pellet in ice-cold lysis buffer and incubate on ice for 5-10 minutes to lyse the plasma membrane.

- Centrifuge at low speed (e.g., 500 x g) for 5 minutes at 4°C to pellet the nuclei.
- Wash the nuclei pellet with ice-cold nuclei wash buffer.
- Resuspend the nuclei in glycerol storage buffer and determine the concentration. Nuclei can be stored at -80°C.
- **α-Amanitin Pre-incubation:**
 - Thaw the isolated nuclei on ice.
 - Divide the nuclei into three aliquots:
 - Control: No α-**amanitin**.
 - Pol II Inhibition: Add α-**amanitin** to a final concentration of 1-2 µg/mL.
 - Pol II & Pol III Inhibition: Add α-**amanitin** to a final concentration of 200 µg/mL.
 - Incubate on ice for 15-30 minutes.
- **Nuclear Run-On Reaction:**
 - To each tube of nuclei, add an equal volume of 2x run-on reaction buffer.
 - Add the NTP mix and the labeled UTP.
 - Incubate at 30°C for 5-30 minutes. The optimal time should be determined to allow for elongation without new initiation.
- **RNA Isolation and Purification:**
 - Stop the reaction by adding TRIzol or another RNA lysis buffer.
 - Isolate the RNA according to the manufacturer's protocol.
 - Treat the isolated RNA with RNase-free DNase I to remove any contaminating DNA.

- Purify the RNA using a suitable column-based method or phenol-chloroform extraction followed by ethanol precipitation.
- Detection and Quantification:
 - For radiolabeled RNA, the transcripts can be quantified by scintillation counting or visualized by autoradiography after hybridization to gene-specific probes on a membrane.
 - For biotin-labeled RNA, the nascent transcripts can be captured using streptavidin-coated beads and then quantified by RT-qPCR or subjected to high-throughput sequencing (see GRO-seq and PRO-seq protocols).

Protocol 2: Global Run-On Sequencing (GRO-seq) with α -Amanitin

GRO-seq provides a genome-wide map of transcriptionally engaged polymerases. The inclusion of an α -**amanitin**-treated sample can help to identify transcripts originating from Pol I.

Note: This protocol is an extension of the standard nuclear run-on assay. Steps 1 and 2 are similar.

Procedure:

- Nuclei Isolation and α -**Amanitin** Treatment: Follow steps 1 and 2 from Protocol 1. A control and a high α -**amanitin** concentration sample are typically prepared.
- Nuclear Run-On with Biotin-NTPs:
 - Perform the run-on reaction as in Protocol 1, but use Biotin-11-UTP (or a mix of biotinylated NTPs) in place of the radiolabel.
- Nascent RNA Isolation and Fragmentation:
 - Isolate the total RNA as described previously.
 - Fragment the RNA to a suitable size for sequencing (e.g., by alkaline hydrolysis).
- Biotinylated RNA Enrichment:

- Incubate the fragmented RNA with streptavidin-coated magnetic beads to capture the nascent, biotin-labeled transcripts.
- Wash the beads extensively to remove unlabeled RNA.
- Library Preparation and Sequencing:
 - Perform on-bead enzymatic reactions for library construction, including 5' dephosphorylation, 3' adapter ligation, reverse transcription, and PCR amplification.
 - Sequence the resulting cDNA library using a high-throughput sequencing platform.

Protocol 3: Precision Run-On Sequencing (PRO-seq) with α -Amanitin

PRO-seq offers single-nucleotide resolution of the polymerase active site.

Note: PRO-seq involves a modified run-on reaction to incorporate only a single biotinylated nucleotide.

Procedure:

- Cell Permeabilization and α -**Amanitin** Treatment:
 - Instead of isolating nuclei, cells are often permeabilized with a mild detergent (e.g., digitonin) to deplete endogenous NTPs, which halts transcription.
 - The permeabilized cells are then treated with or without α -**amanitin**.
- Precision Run-On Reaction:
 - The run-on reaction is performed in the presence of a single biotinylated NTP (e.g., Biotin-11-CTP) and the other three unlabeled NTPs. The reaction is carried out for a very short duration (1-3 minutes) to ensure the incorporation of only one or a few labeled nucleotides.
- Nascent RNA Isolation and Library Preparation:

- The subsequent steps of RNA isolation, biotin enrichment, and library preparation are similar to those for GRO-seq, with specific modifications to the adapter ligation and reverse transcription steps to preserve the single-nucleotide resolution.

Data Analysis and Interpretation

The data from α -**amanitin**-treated nuclear run-on assays can be analyzed as follows:

- Standard Nuclear Run-On: The signal from the α -**amanitin**-treated samples is subtracted from the control sample to determine the contribution of the inhibited polymerase(s).
 - Pol II activity = (Signal in Control) - (Signal in Low α -**Amanitin**)
 - Pol III activity = (Signal in Low α -**Amanitin**) - (Signal in High α -**Amanitin**)
 - Pol I activity = Signal in High α -**Amanitin**
- GRO-seq/PRO-seq: The sequencing reads from the control and α -**amanitin**-treated samples are mapped to the genome. The read density in the α -**amanitin**-treated sample will reveal the locations of transcriptionally engaged Pol I. By comparing the read densities between the control and treated samples, the transcriptional activity of Pol II and Pol III can be inferred genome-wide.

Conclusion

α -**Amanitin** is an indispensable tool for dissecting the complexities of eukaryotic transcription. Its specific and differential inhibition of RNA polymerases II and III allows researchers to accurately measure the transcriptional activity of each polymerase using nuclear run-on assays and their high-throughput sequencing derivatives. The protocols and data presented here provide a comprehensive guide for the effective application of α -**amanitin** in studying gene regulation and the dynamics of transcription. Careful optimization of the experimental conditions is crucial for obtaining reliable and reproducible results.

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References

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